

(S)-4-dodecanolide safety and handling guidelines

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Compound of Interest

Compound Name: (S)-4-DODECANOLIDE

CAS No.: 69830-92-8

Cat. No.: B1253174

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Technical Monograph: (S)-4-Dodecanolide Precision Handling, Safety, and Application in Pharmaceutical Research Executive Summary

(S)-4-Dodecanolide (Synonyms: (S)-

-Dodecalactone; (5S)-5-octyloxolan-2-one) is a chiral biologically active lactone.^[1] While its racemic counterpart is a ubiquitous GRAS (Generally Recognized As Safe) flavoring agent, the pure (S)-enantiomer acts as a potent bioactive scaffold in drug development, exhibiting specific antibiofilm activity against *Streptococcus pyogenes* and anti-inflammatory modulation of TNF-

This guide addresses the critical gap between "food-grade" handling and "pharmaceutical-grade" rigor. For researchers, the primary challenges are stereochemical integrity (preventing racemization), lipophilic solubilization for bioassays, and oxidative stability.

Part 1: Molecular Architecture & Physicochemical Profile

The biological efficacy of 4-dodecanolide is stereospecific. The (S)-enantiomer possesses a specific 3D orientation at the C5 chiral center that dictates ligand-receptor binding affinity.

Table 1: Physicochemical Specifications

Property	Specification	Operational Note
CAS Number	69830-92-8 (Specific to (S)-isomer)	Do not use CAS 2305-05-7 (Racemic)
Molecular Formula		MW: 198.30 g/mol
Chiral Purity	98% ee (enantiomeric excess)	Critical for bioactivity reproducibility
Physical State	Colorless to pale yellow oil	Viscous; pipette with positive displacement
Solubility	DMSO, Ethanol, Chloroform	Insoluble in water (< 60 mg/L)
Boiling Point	130–132 °C (at 1.5 mmHg)	High boiling point; low volatility but persistent
Density	0.936 g/mL	Denser than standard organic solvents

Part 2: Toxicological Profile & Risk Assessment[3]

While the racemic mixture is low-toxicity, pure **(S)-4-dodecanolide** in a research setting requires handling as a concentrated chemical irritant.

1. Acute Toxicity & GHS Classification[2]

- Signal Word:WARNING
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]

- H335: May cause respiratory irritation.^{[5][3][4]}
- LD50 (Oral, Rat): > 5000 mg/kg (Based on racemic data).

2. Biological Mechanism & Safety Implications

Recent studies indicate **(S)-4-dodecanolide** downregulates virulence factors (srv, ropB) in bacteria and modulates neutrophil activity.

- Risk: At high concentrations (>200 g/mL), it may alter non-target cellular signaling pathways.
- Precaution: Use barrier protection (Nitrile gloves > 0.11mm) to prevent transdermal absorption, as the compound is highly lipophilic and skin-permeable.

Part 3: Operational Protocols (The "How-To")

Protocol A: Chiral Chain of Custody (Storage & Stability)

Rationale: Lactones are susceptible to hydrolysis (ring-opening) in basic conditions and racemization in the presence of strong Lewis acids or elevated temperatures.

- Receipt: Verify enantiomeric excess (ee) immediately upon arrival (See Protocol B).
- Aliquoting:
 - Perform in a fume hood.
 - Use amber glass vials with PTFE-lined caps (prevents plasticizer leaching).
 - Argon Overlay: Displace headspace air with dry argon before sealing to prevent oxidative degradation of the octyl side chain.
- Storage:
 - Short-term (< 1 month): 4°C.
 - Long-term (> 1 month): -20°C.

- Critical: Allow vial to reach room temperature before opening to prevent water condensation, which catalyzes hydrolysis.

Protocol B: Self-Validating Chiral Purity Analysis (GC-FID)

Rationale: You cannot rely on optical rotation (

) alone for high-precision biology. A chiral Gas Chromatography (GC) method provides definitive separation of (R) and (S) enantiomers.

- Column: Cyclodextrin-based chiral phase (e.g., Hydrodex -6TBDM or equivalent).
- Carrier: Helium at 1.5 mL/min (constant flow).
- Oven Program:
 - Start 100°C (hold 1 min).
 - Ramp 2°C/min to 180°C.
 - Hold 10 min.
- Validation Criteria:
 - (S)-isomer retention time: ~35.2 min (illustrative).
 - (R)-isomer retention time: ~36.1 min.
 - Resolution (): Must be > 1.5 for valid quantification.

Protocol C: Bioassay Solubilization (The "Emulsion Problem")

Rationale: **(S)-4-dodecanolide** is hydrophobic. Direct addition to cell media causes phase separation (oiling out), leading to erratic dose-response curves.

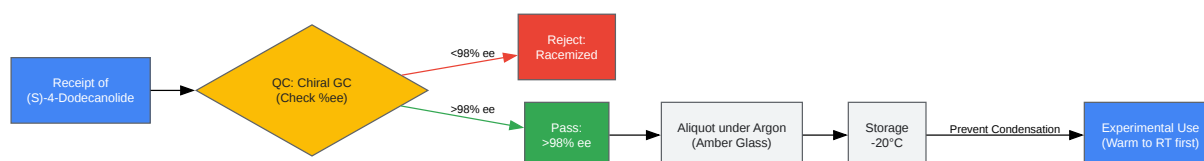
- Stock Preparation: Dissolve to 100 mM in anhydrous DMSO. Vortex for 30 seconds.

- Intermediate Dilution: Dilute stock 1:10 in pure Ethanol (creates a 10 mM working solution).
- Final Application: Add the ethanol working solution to the culture media while vortexing the media.
 - Target: Final solvent concentration < 0.1% (v/v) to avoid solvent toxicity.
 - Check: Media should remain clear.[5][2] Turbidity indicates precipitation/micelle formation.

Part 4: Visualizing the Workflow & Mechanism

Diagram 1: Chiral Integrity Workflow

This diagram illustrates the decision logic required to maintain the "S" configuration from receipt to data generation.

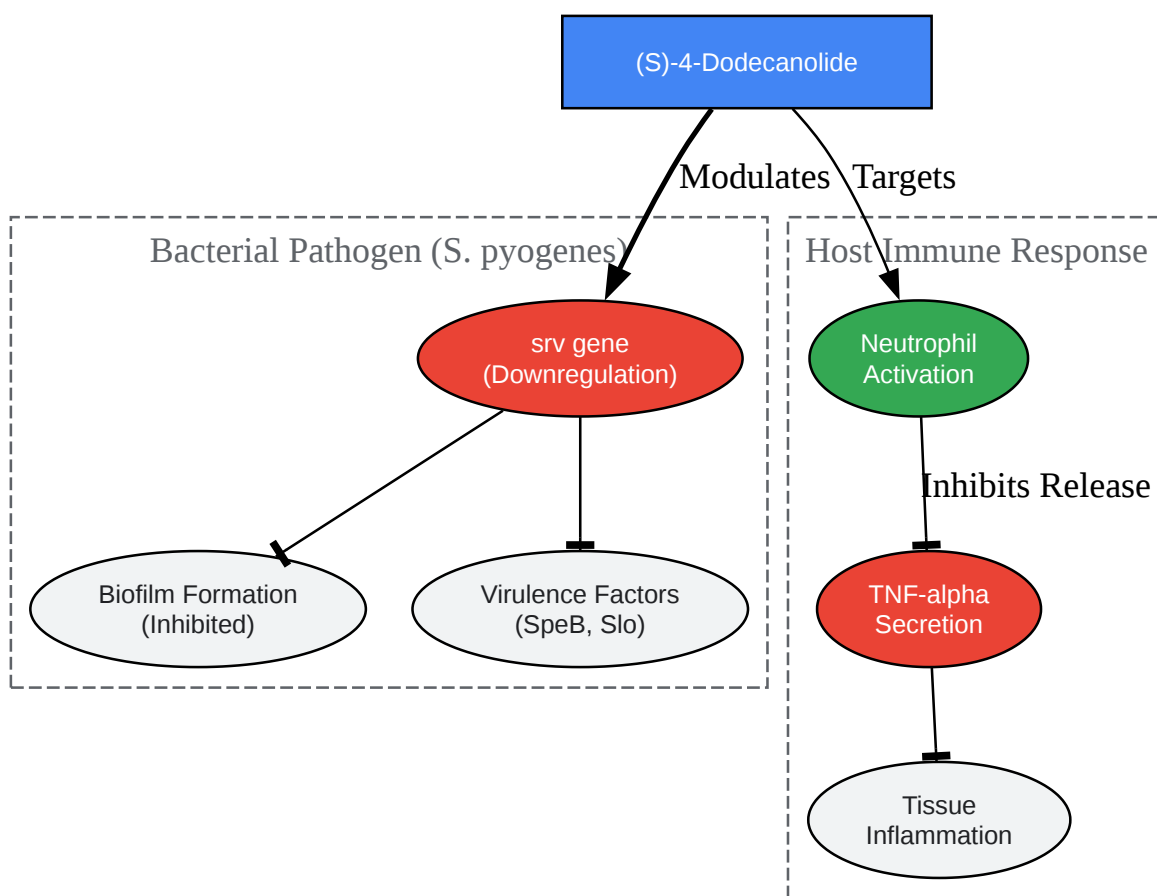


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Caption: Workflow ensuring enantiomeric purity is verified before biological application.

Diagram 2: Putative Mechanism of Action (Biofilm & Inflammation)

Based on recent research (Pandian et al., 2020), this diagram maps the biological impact of the molecule.



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Caption: Dual-action mechanism: bacterial virulence suppression and host anti-inflammatory modulation.

Part 5: Emergency Response & Disposal

Scenario	Immediate Action	Medical Follow-up
Eye Contact	Rinse cautiously with water for 15 mins.[5][6] Remove contact lenses.[2][3][4]	Seek ophthalmologist if redness persists (Lactones can cause chemical conjunctivitis).
Skin Contact	Wash with soap and water.[5] Do not use alcohol (increases absorption).	Monitor for dermatitis.
Spill (< 10mL)	Absorb with vermiculite or sand. Do not use combustible materials (sawdust).	Ventilate area.[5][2][3][4][6]
Disposal	Incineration in a chemical combustor equipped with an afterburner and scrubber.	Do not flush down drains (aquatic toxicity risk).

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